

Application Notes and Protocols: Geranyl Butyrate in Fragrance Formulation Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Geranyl butyrate

Cat. No.: B1671448

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These application notes provide a comprehensive overview of the use of **geranyl butyrate** in fragrance formulation. This document includes its chemical and physical properties, olfactory profile, and detailed protocols for its incorporation and evaluation in fragrance compositions.

Introduction to Geranyl Butyrate

Geranyl butyrate (CAS No. 106-29-6) is an ester recognized for its pleasant, fruity aroma, making it a valuable component in the fragrance and flavor industries.[1] It is a synthetic ester spice with a flavor profile often described as more elegant than geranyl acetate.[2] Naturally, **geranyl butyrate** is found in some essential oils, notably Geranium EO.[3] Its unique olfactory characteristics allow for its use in a variety of fragrance applications, from fine fragrances to personal care products.[1][4]

Olfactory Profile

Geranyl butyrate possesses a complex and versatile scent profile, characterized by the following notes:

- Primary: Fruity (apple, pear, pineapple, peach), sweet, and rosy.[3][5]
- Secondary: Waxy, with subtle green and tropical undertones.[2]

It is particularly noted for its ability to impart a soft, fruity sweetness to fragrance compositions, enhancing rosy and other floral notes.[3][6] The odor has a moderate life of approximately 12 hours on a smelling strip.

Applications in Fragrance Formulation

Geranyl butyrate is a versatile ingredient used across various product categories:

- **Fine Fragrances:** Incorporated into floral and fruity accords, particularly in rose and lily-of-the-valley blends.[2][6]
- **Personal Care Products:** Used in creams, lotions, shampoos, and soaps to add a fresh, fruity, and floral dimension.[4][5]
- **Home Fragrance:** Suitable for use in candles and air fresheners due to its pleasant aroma and good dispersibility in wax.[6]

Quantitative Data

The following tables summarize the key quantitative data for **geranyl butyrate**.

Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	106-29-6	[3]
Molecular Formula	C ₁₄ H ₂₄ O ₂	[5]
Molecular Weight	224.34 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[3][5]
Density	~0.889 - 0.896 g/mL at 25°C	[3]
Boiling Point	252°C (485.6°F)	[3]
Flash Point	93°C (199.4°F)	[3]
Vapor Pressure	0.022 mmHg @ 20°C	[3]
Refractive Index	1.455 - 1.462 @ 20°C	[3]
Solubility	Insoluble in water; soluble in alcohol and fragrance oils.	

Recommended Usage Levels in Fragrance Concentrates

Usage Level	Concentration (%)	Application Notes	Reference(s)
Trace Levels	< 0.1%	Adds brightness to a fragrance composition.	
Average Usage	0.08% - 0.8%	Provides a clear fruity-floral character.	
Maximum Usage	Up to 6.2%	The rosy aspect becomes more dominant at higher concentrations.	

Note: The odor detection threshold for **geranyl butyrate** is not widely reported in scientific literature. However, its taste threshold is noted at 5 ppm, with characteristics of being sweet, fruity, green, and slightly floral with a tropical fruit aftertaste.

Experimental Protocols

The following protocols provide detailed methodologies for the incorporation and evaluation of **geranyl butyrate** in fragrance formulations.

Protocol for Formulation of a Simple Eau de Toilette

Objective: To create a simple floral-fruity Eau de Toilette (EDT) to evaluate the olfactory contribution of **geranyl butyrate**.

Materials:

- **Geranyl Butyrate**
- Perfumery alcohol (e.g., Specially Denatured (SD) Alcohol 40-B, 190 proof)
- A simple fragrance base (e.g., a blend of Linalool, Hedione®, and Galaxolide®)
- Glass beakers and stirring rods
- Digital scale (accurate to 0.001g)
- Glass storage bottles

Procedure:

- Prepare a 10% Dilution of **Geranyl Butyrate**:
 - Weigh 1g of **geranyl butyrate**.
 - Add 9g of perfumery alcohol.
 - Mix gently until fully dissolved. This dilution allows for more precise dosing in the final formulation.
- Prepare the Fragrance Concentrate:
 - In a clean glass beaker, combine the components of the fragrance base. For a simple base, you might start with:

- Linalool: 3 parts
- Hedione®: 5 parts
- Galaxolide® (50% in IPM): 2 parts
- To this base, add the 10% **geranyl butyrate** dilution. A starting point could be to have **geranyl butyrate** constitute 1-5% of the final fragrance concentrate. For a 10g batch of concentrate with a target of 2% **geranyl butyrate**, you would add 2g of the 10% dilution (which contains 0.2g of pure **geranyl butyrate**).
- Gently stir the concentrate until homogenous.
- Prepare the Eau de Toilette:
 - For an EDT with a 10% fragrance load, weigh 1g of the fragrance concentrate.
 - Add 9g of perfumery alcohol.
 - Stir until the concentrate is fully dissolved.
- Maceration:
 - Store the prepared EDT in a sealed glass bottle in a cool, dark place for at least 48 hours. This allows the fragrance notes to meld and stabilize.

Protocol for Sensory Evaluation

Objective: To assess the olfactory characteristics and performance of the **geranyl butyrate**-containing fragrance.

Materials:

- Prepared Eau de Toilette
- Standard fragrance smelling strips
- A panel of at least 5-10 trained or naive assessors

- A well-ventilated, odor-neutral environment

Procedure:

- Sample Preparation:
 - Dip smelling strips into the prepared EDT, ensuring they are saturated but not dripping.
 - Allow the alcohol to evaporate for approximately 10-15 seconds.
- Evaluation:
 - Present the smelling strips to the panelists.
 - Ask them to evaluate the scent at three key time points:
 - Top Notes (0-5 minutes): Initial impression of the fragrance.
 - Heart Notes (15-60 minutes): The main character of the fragrance.
 - Base Notes (2+ hours): The dry-down and lasting impression.
 - Panelists should be instructed to describe the scent profile, noting the fruity, floral, and other characteristics. A questionnaire can be provided to standardize feedback, with scales for intensity, pleasantness, and specific scent descriptors.
- Data Analysis:
 - Compile the descriptions and ratings from the panelists.
 - Analyze the data to determine the consensus on the olfactory contribution of **geranyl butyrate** to the fragrance.

Protocol for Accelerated Stability Testing

Objective: To evaluate the stability of the fragrance formulation under stressed conditions.

Materials:

- Prepared Eau de Toilette in sealed glass bottles
- An oven capable of maintaining a constant temperature (e.g., 40°C)
- A light exposure chamber or access to a window with direct sunlight
- A refrigerator or cold storage (e.g., 4°C)
- Control samples stored at room temperature in the dark

Procedure:

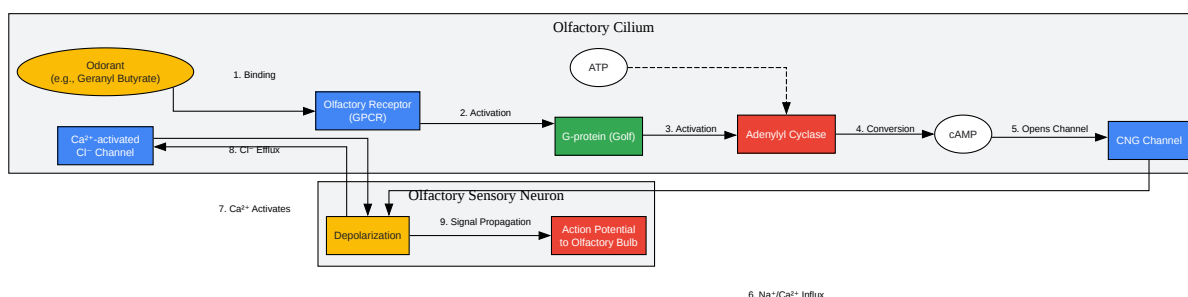
- Sample Storage:
 - Place samples of the EDT under the following conditions for a period of 4-8 weeks:
 - Elevated Temperature: 40°C in an oven.
 - Light Exposure: In a light chamber or exposed to natural sunlight.
 - Cold Temperature: 4°C in a refrigerator.
 - Control: Room temperature (approx. 20-22°C) in the dark.
- Weekly Evaluation:
 - Once a week, remove a small aliquot from each sample.
 - Evaluate for any changes in:
 - Color: Visual inspection against the control.
 - Clarity: Check for any precipitation or cloudiness.
 - Odor: Olfactory evaluation on a smelling strip compared to the control. Note any changes in the scent profile, such as the emergence of off-notes.
- Data Recording:

- Record all observations in a detailed log. Note the date, storage condition, and any observed changes.

Visualizations

General Olfactory Signaling Pathway

The following diagram illustrates the signal transduction cascade that occurs upon the binding of an odorant molecule, such as **geranyl butyrate**, to an olfactory receptor.

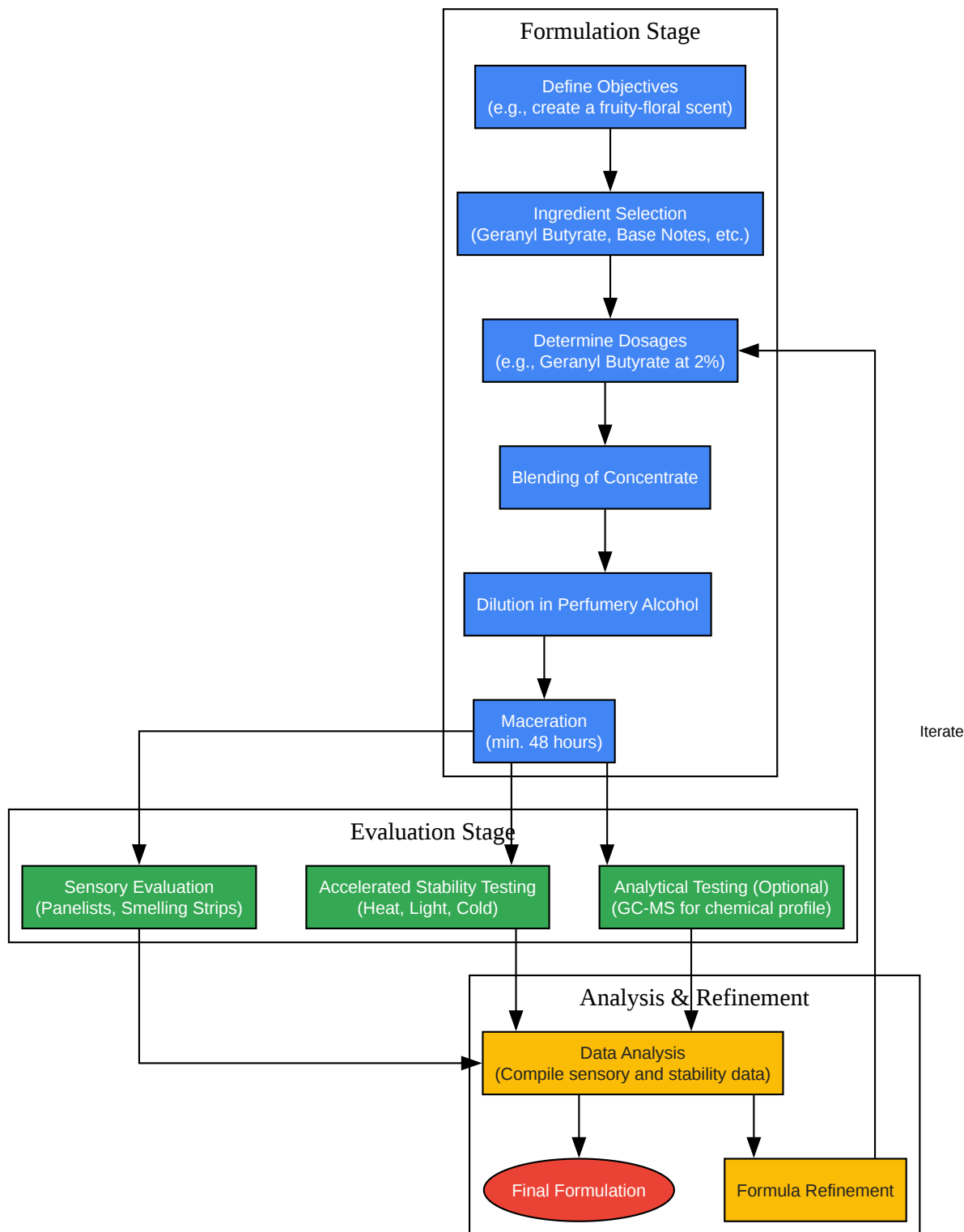


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Caption: The olfactory signal transduction pathway.

Experimental Workflow for Fragrance Formulation and Evaluation

The following diagram outlines the key steps in the process of formulating a fragrance with **geranyl butyrate** and subsequently evaluating its performance.



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Caption: Workflow for fragrance formulation and evaluation.

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- To cite this document: BenchChem. [Application Notes and Protocols: Geranyl Butyrate in Fragrance Formulation Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671448#application-of-geranyl-butyrate-in-fragrance-formulation-studies]

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